

Navigating the Solubility of 1-Propyne, 3-(1-ethoxyethoxy)-: A Technical Guide

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Compound of Interest

Compound Name: 1-Propyne, 3-(1-ethoxyethoxy)-

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This technical guide provides an in-depth overview of the solubility characteristics of **1-Propyne, 3-(1-ethoxyethoxy)-**, a key intermediate in various synthetic applications. Aimed at researchers, scientists, and professionals in drug development, this document outlines the predicted solubility of the compound in common organic solvents, provides a detailed, generalized experimental protocol for solubility determination, and presents a logical workflow for these procedures.

Core Topic: Solubility of 1-Propyne, 3-(1-ethoxyethoxy)-

1-Propyne, 3-(1-ethoxyethoxy)-, with the CAS number 18669-04-0, is an organic compound featuring a terminal alkyne and an acetal functional group.^[1] Its molecular structure, characterized by both polar (ether linkages) and non-polar (alkyne and ethyl groups) moieties, dictates its solubility behavior. While specific quantitative solubility data for this compound is not extensively documented in publicly available literature, its solubility can be predicted based on the "like dissolves like" principle of organic chemistry. Alkynes, as a class, are generally soluble in organic solvents and insoluble in water.^{[2][3]}

Predicted Solubility Profile

The presence of the ether oxygen atoms introduces some polarity, suggesting potential miscibility with a range of organic solvents. The terminal alkyne is a non-polar feature,

contributing to its solubility in non-polar solvents.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Aprotic	Acetone, Tetrahydrofuran (THF), Dichloromethane (DCM)	High	The compound's ether linkages can form dipole-dipole interactions with these solvents.
Polar Protic	Ethanol, Methanol	Moderate to High	Capable of hydrogen bonding with the ether oxygens, though the alkyne is non-protic.
Non-Polar	Hexane, Toluene, Diethyl Ether	Moderate to High	The hydrocarbon backbone and alkyne group will interact favorably with non-polar solvents via London dispersion forces.
Aqueous	Water	Low to Insoluble	The dominant hydrocarbon character of the molecule limits its solubility in highly polar water. [2]

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid organic compound like **1-Propyne, 3-(1-ethoxyethoxy)-** in an organic solvent. This protocol is a standard approach and can be adapted based on specific laboratory conditions and available equipment.

Objective:

To determine the concentration (e.g., in g/100 mL) of a saturated solution of **1-Propyne, 3-(1-ethoxyethoxy)-** in a selected organic solvent at a specific temperature.

Materials:

- **1-Propyne, 3-(1-ethoxyethoxy)-**
- Selected organic solvent (e.g., Acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature bath (e.g., shaker bath or magnetic stirrer with hotplate)
- Syringe filters (chemically compatible, e.g., PTFE)
- Pre-weighed evaporation dishes
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1-Propyne, 3-(1-ethoxyethoxy)-** to a vial containing a known volume of the chosen organic solvent (e.g., 10 mL). An excess is necessary to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:

- Allow the vial to stand undisturbed at the constant temperature for at least 2 hours to let undissolved solid settle.
- Carefully withdraw a known volume of the supernatant (e.g., 5 mL) using a pre-warmed syringe to prevent premature precipitation.
- Immediately pass the solution through a syringe filter into a pre-weighed evaporation dish. This step is crucial to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Record the exact weight of the evaporation dish with the filtered solution.
 - Place the evaporation dish in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of the compound until all the solvent has evaporated. Alternatively, a vacuum desiccator can be used.
 - Once dry, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the evaporation dish containing the dried solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty evaporation dish from the final weight.
 - Solubility is then calculated using the following formula: $\text{Solubility (g/100 mL)} = (\text{Mass of dissolved solid (g)} / \text{Volume of aliquot taken (mL)}) * 100$

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility can be visualized as follows:



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Experimental workflow for solubility determination.

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References

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